

# Soil sorption and leaching potential of Triafamone

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## Compound of Interest

Compound Name: *Triafamone*

Cat. No.: *B1683233*

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## Data on Soil Sorption, Degradation, and Leaching

The environmental behavior of **triafamone** in soil is characterized by its sorption to soil particles, its degradation over time, and its potential for movement through the soil profile. The following tables summarize the available quantitative data for these parameters.

Table 1: Soil Sorption and Degradation Parameters of **Triafamone**

Parameter	Value	Conditions/Soil Type
Freundlich Adsorption Coefficient (Kf)	1.81 $\mu\text{g}(1-1/n)\text{g}^{-1}\text{mL}^{(1/n)}$	Not specified[1]
Degradation Half-life (DT50)	13.02–20.93 days	Field conditions, Direct Seeded Rice (DSR)[1]
12.09–14.67 days	Field conditions, Transplanted Rice (TPR)[1]	
< 10 days	Aerobic agricultural soils and paddy soils[1]	
4.3–11.0 days	Paddy microcosm (soil and water)[2][3]	
Groundwater Ubiquity Score (GUS) Index	1.4	Indicates low mobility[1]

Table 2: Leaching Potential of Triafamone

Study Type	Soil Type	Leaching Depth	Percentage in Leachate
Column Leaching	Loamy sand	10–20 cm	< 0.01 $\mu\text{g/mL}$ [4][5]
Column Leaching	Sandy loam	10–20 cm	< 0.01 $\mu\text{g/mL}$ [4][5]
Column Leaching	Clay loam	10–20 cm	< 0.01 $\mu\text{g/mL}$ [4][5]

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the standard protocols for assessing the soil sorption, leaching, and residue analysis of triafamone.

## Soil Sorption and Desorption: Batch Equilibrium Method (Modified from OECD Guideline 106)

This protocol determines the adsorption of **triafamone** to soil in an aqueous solution.

**Principle:** A known mass of soil is equilibrated with a known volume of **triafamone** solution of a specific concentration. The amount of **triafamone** adsorbed to the soil is calculated from the difference between the initial and final concentrations in the solution.

#### Materials and Reagents:

- Analytical grade **triafamone** standard
- Radiolabeled **triafamone** (e.g., <sup>14</sup>C-**triafamone**) for more accurate quantification
- Several soil types with varying physicochemical properties (e.g., organic carbon content, pH, clay content)
- 0.01 M CaCl<sub>2</sub> solution
- Centrifuge tubes with screw caps
- Mechanical shaker
- High-Performance Liquid Chromatography (HPLC) or Liquid Scintillation Counter (LSC)

#### Procedure:

- **Soil Preparation:** Air-dry the soil samples and sieve them through a 2-mm mesh. Characterize the soils for properties such as pH, organic carbon content, cation exchange capacity, and particle size distribution.
- **Preliminary Test:**
  - Prepare a stock solution of **triafamone** in 0.01 M CaCl<sub>2</sub>.
  - Use different soil-to-solution ratios (e.g., 1:5, 1:10, 1:20 w/v).
  - Equilibrate the soil-solution suspensions for varying time points (e.g., 2, 4, 8, 24, 48 hours) on a mechanical shaker.

- Centrifuge the suspensions and analyze the supernatant for the **triafamone** concentration.
- Determine the optimal soil-to-solution ratio and the time required to reach equilibrium.
- Definitive Adsorption Study:
  - Prepare a series of **triafamone** solutions of different concentrations in 0.01 M CaCl<sub>2</sub>.
  - Add a known mass of soil and a known volume of each **triafamone** solution to centrifuge tubes in duplicate.
  - Shake the tubes for the predetermined equilibration time at a constant temperature.
  - Centrifuge the tubes at a sufficient speed to separate the solid and liquid phases.
  - Carefully collect the supernatant and analyze for the final **triafamone** concentration.
- Data Analysis:
  - Calculate the amount of **triafamone** adsorbed to the soil using the initial and final solution concentrations.
  - Determine the soil-water distribution coefficient (K<sub>d</sub>).
  - Calculate the Freundlich adsorption coefficient (K<sub>f</sub>) and the organic carbon-normalized adsorption coefficient (K<sub>oc</sub>).

## Leaching Potential: Soil Column Leaching (Based on OECD Guideline 312)

This protocol assesses the mobility of **triafamone** and its metabolites in a soil column under simulated rainfall conditions.

**Principle:** An undisturbed soil column is treated with **triafamone** and subjected to a simulated irrigation regime. The leachate is collected and analyzed for the parent compound and its degradation products to determine their mobility.

**Materials and Reagents:**

- Undisturbed soil columns
- Analytical grade **triafamone** and its metabolite standards
- Radiolabeled **triafamone** (optional, but recommended)
- Simulated rainwater (e.g., 0.01 M CaCl<sub>2</sub>)
- Leachate collection system
- HPLC-MS/MS for analysis

**Procedure:**

- Column Preparation: Collect undisturbed soil columns from the field. Pre-saturate the columns with simulated rainwater from the bottom up to establish a steady flow.
- **Triafamone** Application: Apply a known amount of **triafamone** (and/or its radiolabeled version) evenly to the top surface of the soil column.
- Irrigation: Apply simulated rainwater to the top of the column at a constant rate.
- Leachate Collection: Collect the leachate in fractions at regular intervals.
- Soil Sectioning: At the end of the experiment, freeze the soil column and section it into different depth increments.
- Analysis: Extract **triafamone** and its metabolites from the leachate fractions and each soil section. Analyze the extracts using HPLC-MS/MS.
- Data Analysis: Calculate the mass balance of the applied **triafamone**, including the amounts in the leachate and in each soil section.

## Residue Analysis in Soil (General QuEChERS and HPLC-MS/MS Method)

This protocol describes a general method for the extraction and quantification of **triafamone** and its metabolites from soil samples.

**Principle:** The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is used to extract the analytes from the soil matrix, followed by cleanup and analysis using HPLC-MS/MS.

#### Materials and Reagents:

- Acetonitrile
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB)
- Analytical standards of **triafamone** and its metabolites

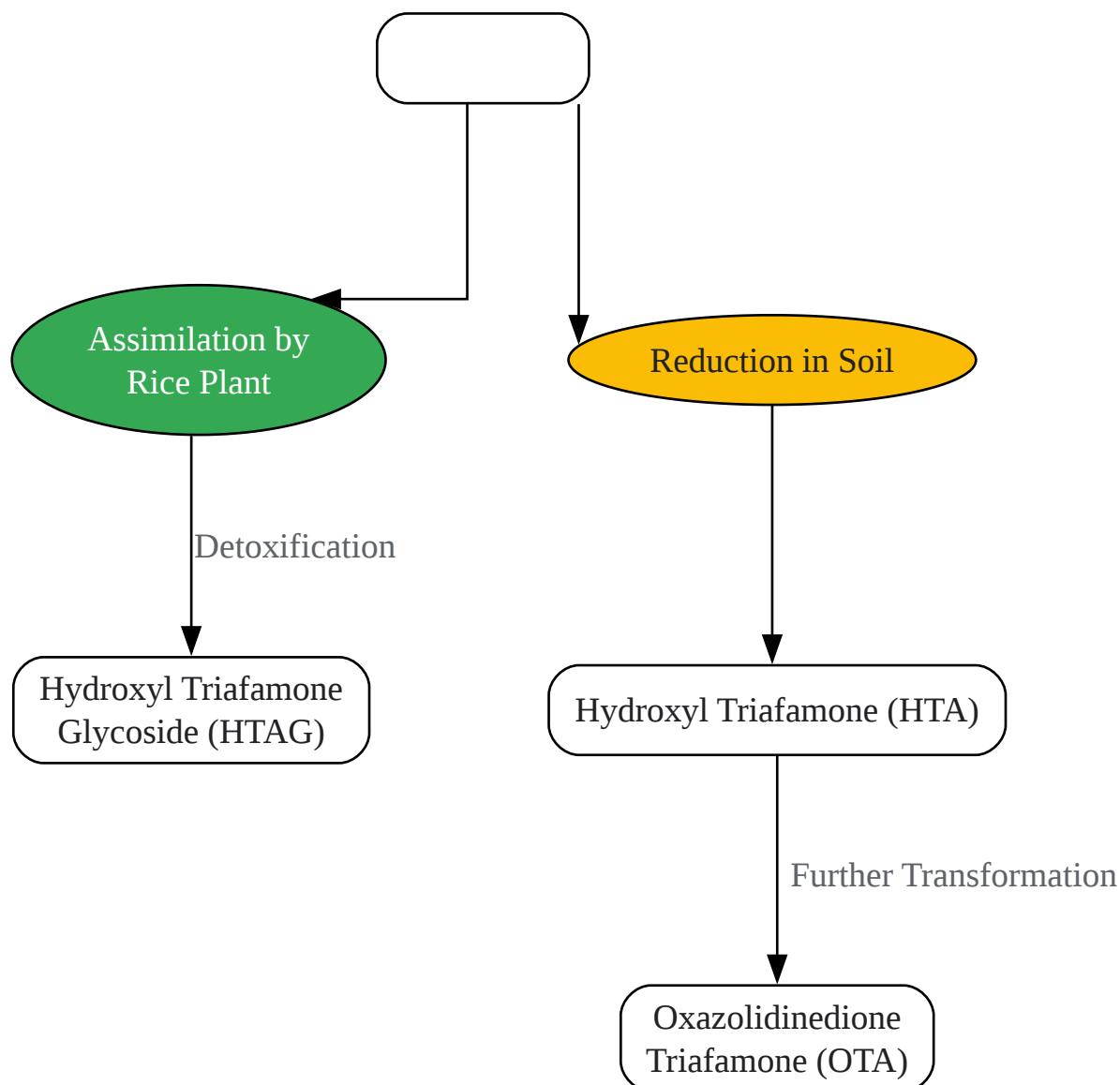
#### Procedure:

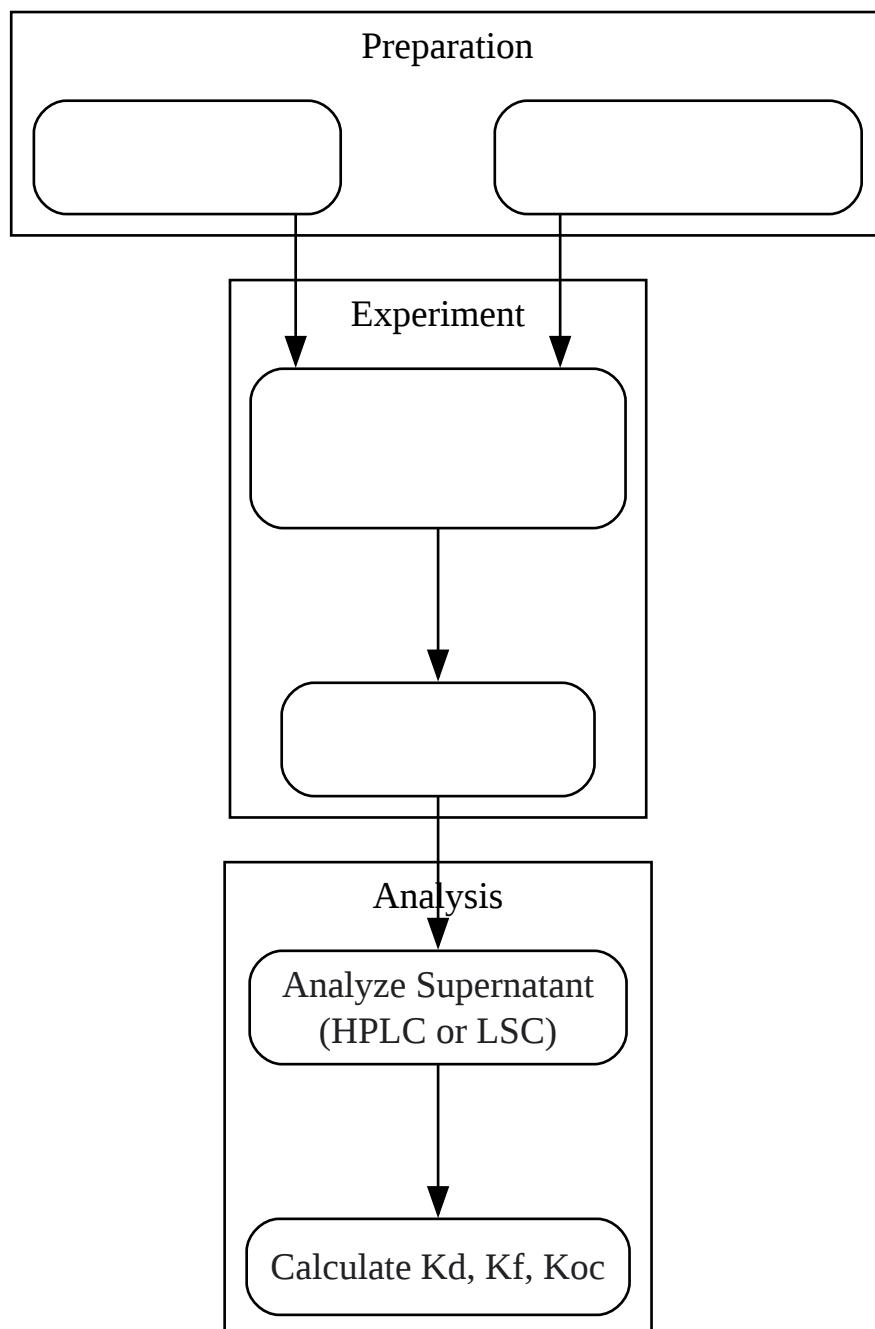
- Extraction:
  - Weigh a sample of homogenized soil into a centrifuge tube.
  - Add acetonitrile and shake vigorously.
  - Add magnesium sulfate and sodium chloride, shake, and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Take an aliquot of the supernatant from the extraction step.
  - Add a mixture of PSA, C18, and GCB to remove interfering matrix components.

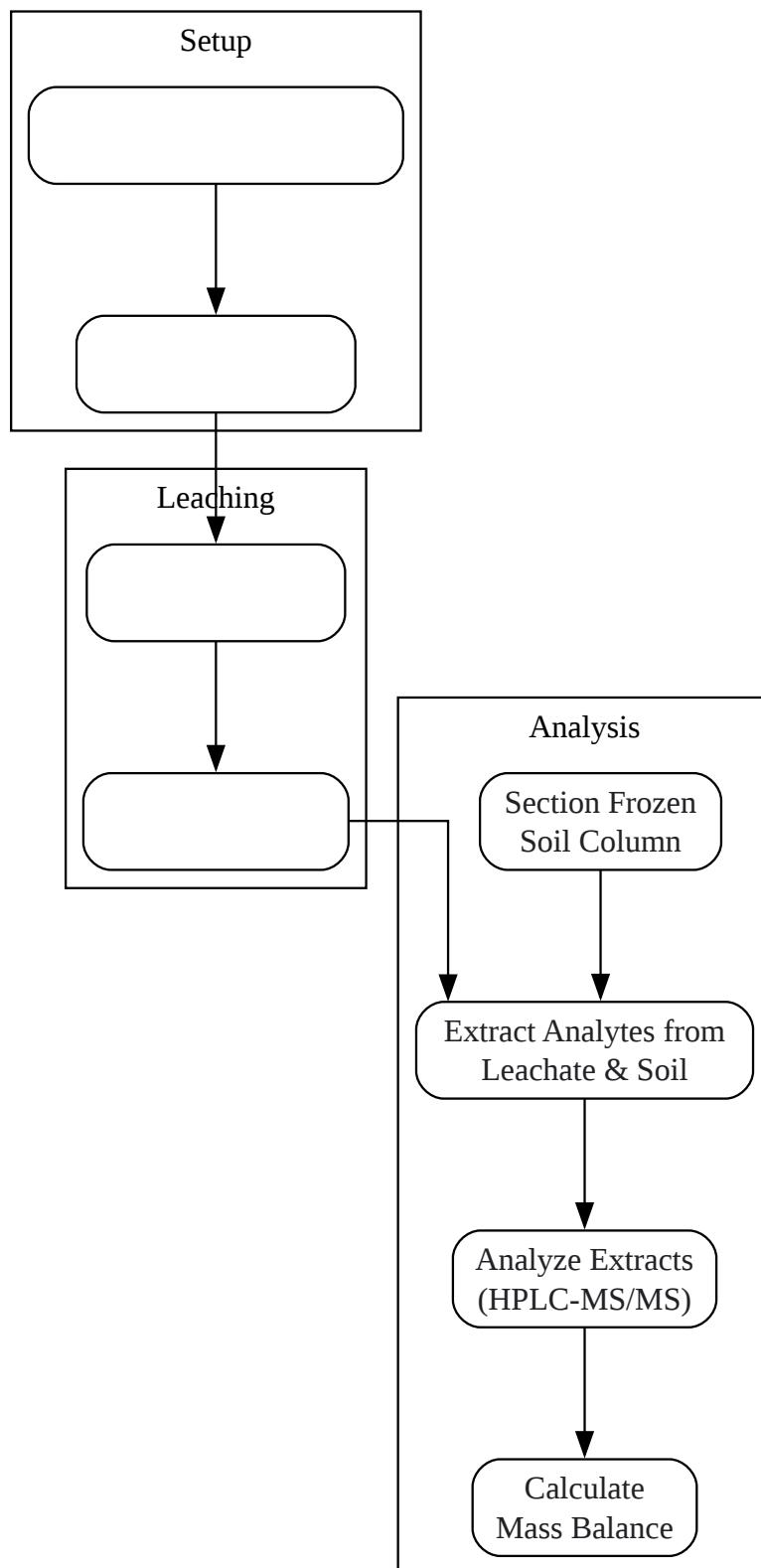
- Vortex and centrifuge.
- Analysis:
  - Filter the cleaned-up extract.
  - Inject an aliquot into an HPLC-MS/MS system for quantification.
  - Representative HPLC-MS/MS Conditions:
    - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6  $\mu$ m particle size).
    - Mobile Phase A: Water with 0.1% formic acid.
    - Mobile Phase B: Acetonitrile with 0.1% formic acid.
    - Gradient: A suitable gradient from a low to a high percentage of mobile phase B.
    - Flow Rate: 0.3 mL/min.
    - Injection Volume: 5  $\mu$ L.
    - Ionization Mode: Electrospray Ionization (ESI) in both positive and negative modes to determine the best sensitivity for each analyte.
    - Detection: Multiple Reaction Monitoring (MRM) using specific precursor and product ion transitions for **triafamone** and its metabolites.

## Visualizations of Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate the degradation pathway of **triafamone** and the experimental workflows.





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